

# Technical Support Center: HQ005 Electric Actuator

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## Compound of Interest

Compound Name: HQ005  
Cat. No.: B12392025

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This technical support center provides troubleshooting guidance and frequently asked questions for the **HQ005** electric quarter-turn actuator. It is intended for engineers, technicians, and maintenance professionals responsible for installing, operating, and maintaining this equipment.

## Frequently Asked Questions (FAQs)

Q1: What is the **HQ005** electric actuator? The **HQ005** is a compact, quarter-turn electric actuator designed for small-sized rotary valves, such as ball valves, butterfly valves, and plug valves.[1][2] It features a high-torque brushless DC motor and is housed in a robust, lightweight aluminum die-cast body.[2][3]

Q2: What are the key features of the **HQ005** actuator? Key features of the **HQ005** include a multi-voltage design, a visual position indicator with LED lamps, a manual override handwheel, four limit switches, and an IP67 weatherproof enclosure.[3][4][5] It also has an anti-condensation heater and an electronic torque limiter.[5]

Q3: What is the torque output of the **HQ005**? The **HQ005** has a maximum torque output of 50 Nm.[1][2]

Q4: What power supplies are compatible with the **HQ005**? The **HQ005** is a multi-voltage actuator and can operate on 85-265V AC single phase, 50/60Hz, or 24V AC/DC.[1][2]

Q5: Is manual operation of the actuator possible? Yes, the **HQ005** is equipped with a declutchable manual override handwheel for emergency operation or when power is unavailable.[3]

## Troubleshooting Guide

This guide addresses common issues that may arise during the operation of the **HQ005** electric actuator.

Issue 1: Actuator is unresponsive to the control signal.

- Question: Why is my **HQ005** actuator not responding to the open/close signal?
- Answer: An unresponsive actuator can be due to several factors. First, verify that the power supply matches the actuator's voltage requirements (85-265V AC or 24V AC/DC) and is continuously applied.[6][7] The HQ series actuators are designed for continuous power.[6] Check for any loose wiring or faulty connections at the terminal block. Ensure that the control signal is a continuous voltage signal, not a pulse.[6][7] Finally, confirm that the internal torque limiter has not been tripped due to an obstruction in the valve.

Issue 2: Actuator does not complete the full 90-degree rotation.

- Question: The actuator stops before fully opening or closing the valve. What could be the cause?
- Answer: Incomplete rotation is often due to incorrectly set limit switches or a mechanical obstruction. The **HQ005** is equipped with internal cams that strike micro-switches to stop the motor at the desired position.[6][7] These may need adjustment. Refer to the actuator's manual for the limit switch setting procedure. Also, inspect the valve for any foreign objects or high friction that could be preventing full movement and tripping the electronic torque limiter.

Issue 3: The visual position indicator (beacon) is not working or shows an incorrect position.

- Question: The top-mounted beacon indicator on my **HQ005** is not lighting up or is showing the wrong valve position. How can I fix this?
- Answer: The beacon style visual position indicator and the color LED lights provide user-friendly status feedback.[6] If the indicator is not functioning, first check the power supply to the actuator. If the actuator is operating correctly but the indicator is faulty, the internal wiring to the indicator may be loose or the indicator component itself may have failed. If the position shown is incorrect, the indicator may need to be recalibrated after setting the limit switches.

## Technical Data

### HQ005 Specifications

| Specification             | Value                                      |
|---------------------------|--|
| Maximum Torque Output     | 50 Nm[1][2]                                |
| Operating Time (0-90°)    | 13 seconds[1][2]                           |
| Power Supply              | 85-265V AC 1ph, 50/60Hz or 24V AC/DC[1][2] |
| Motor Type                | Brushless DC (BLDC) motor[1][3]            |
| Enclosure Rating          | IP67 Weatherproof[1][3]                    |
| Ambient Temperature Range | -20°C to +70°C[1][2]                       |
| Mounting Base             | ISO 5211: F03, F05, F07[1]                 |
| Weight                    | 2.6 kg[2]                                  |

## Experimental Protocols (Standard Operating Procedures)

### Procedure 1: Manual Override Operation

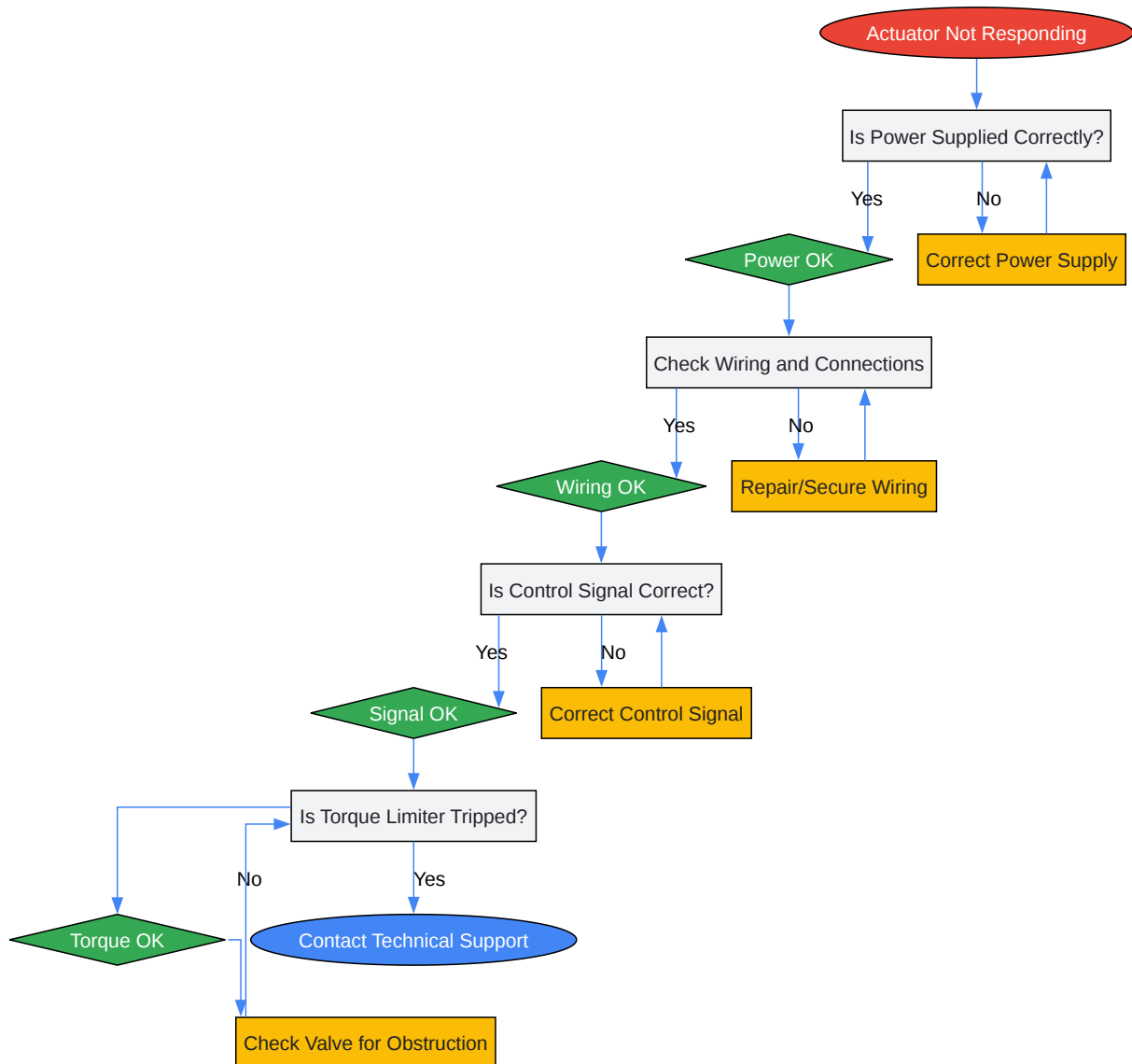
- Ensure the main power supply to the actuator is turned off for safety.
- Locate the declutchable manual override handwheel on the actuator.[3]

- Engage the manual override by following the manufacturer's specific instructions for declutching the motor. This may involve pushing a button or pulling a lever.
- Turn the handwheel in the desired direction (clockwise for close, counter-clockwise for open, or as indicated on the actuator).
- Once the valve is in the desired position, re-engage the motor by disengaging the manual override mechanism.
- Restore power to the actuator for normal operation.

#### Procedure 2: Basic Electrical Fault Diagnosis

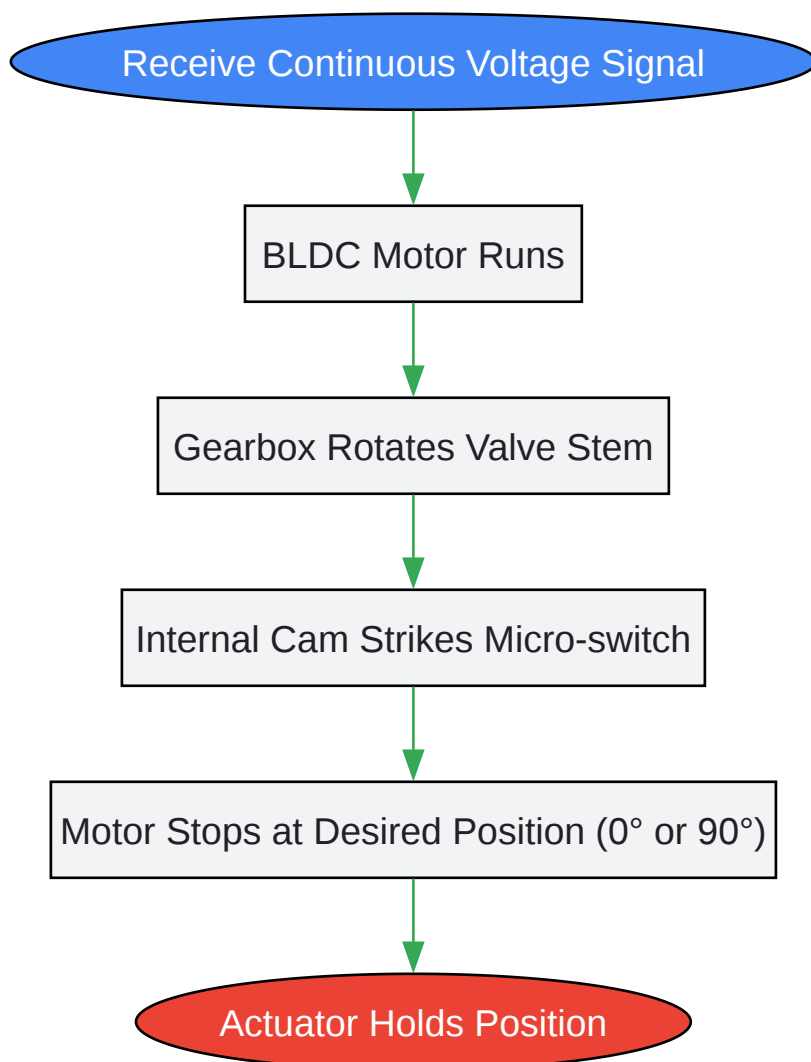
- **Safety First:** Disconnect all power to the actuator before performing any electrical checks.
- **Visual Inspection:** Open the actuator cover and visually inspect for any signs of damage, such as burnt components, loose wires, or water ingress.
- **Power Supply Check:** Use a multimeter to verify that the incoming voltage at the actuator's terminal block is within the specified range (85-265V AC or 24V AC/DC).
- **Control Signal Check:** Verify that the control signal is present at the appropriate terminals when an open or close command is given.
- **Limit Switch Continuity:** Use a multimeter in continuity mode to check the operation of the open and close limit switches. The switches should change state when the actuator reaches the fully open and fully closed positions.

## Diagrams



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Caption: Troubleshooting flowchart for an unresponsive **HQ005** actuator.



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Caption: On-Off operational workflow of the **HQ005** electric actuator.

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